

An In-depth Technical Guide to 3,4-Dibromobutanoic Acid

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Compound of Interest

Compound Name: 3,4-Dibromobutanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dibromobutanoic acid**, a valuable bifunctional synthetic intermediate. Its utility in organic synthesis stems from the presence of both a reactive carboxylic acid group and two bromine substituents, allowing for a variety of chemical transformations. This document outlines its chemical identity, physicochemical properties, and a general protocol for its synthesis.

Chemical Identity and Structure

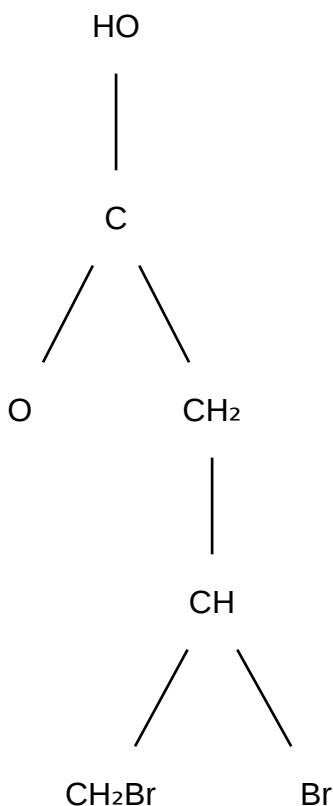
The nomenclature and structural representation of **3,4-Dibromobutanoic acid** are fundamental to its application in chemical synthesis.

IUPAC Name: **3,4-dibromobutanoic acid**^[1]

Synonyms: 3,4-Dibromobutyric acid^[1]

Chemical Structure:

The structure of **3,4-Dibromobutanoic acid** consists of a four-carbon butanoic acid backbone with bromine atoms attached to the third and fourth carbon atoms.^[2] The presence of a stereocenter at the third carbon indicates the potential for stereoisomers.^[2]



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Caption: 2D structure of **3,4-Dibromobutanoic acid**.

Physicochemical Properties

A summary of the key computed physicochemical properties of **3,4-Dibromobutanoic acid** is presented in the table below. These properties are crucial for designing reaction conditions and purification procedures.

Property	Value	Reference
Molecular Formula	C ₄ H ₆ Br ₂ O ₂	[1]
Molecular Weight	245.90 g/mol	[1][3]
Exact Mass	245.87141 Da	[1]
Monoisotopic Mass	243.87345 Da	[1]
XLogP3	1.3	[1]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	3	[3]
Topological Polar Surface Area	37.3 Å ²	[1]
Complexity	84.1	[1]

Synthesis of 3,4-Dibromobutanoic Acid

3,4-Dibromobutanoic acid can be synthesized via the bromination of vinylacetic acid (3-butenic acid). This reaction involves the electrophilic addition of bromine across the double bond of the alkene.

General Experimental Protocol

The following is a generalized procedure for the synthesis of **3,4-Dibromobutanoic acid** from vinylacetic acid.

Materials:

- Vinylacetic acid
- Liquid bromine (Br₂)
- An inert solvent (e.g., carbon tetrachloride or dichloromethane)

- Sodium thiosulfate solution (for quenching excess bromine)
- Drying agent (e.g., anhydrous magnesium sulfate)

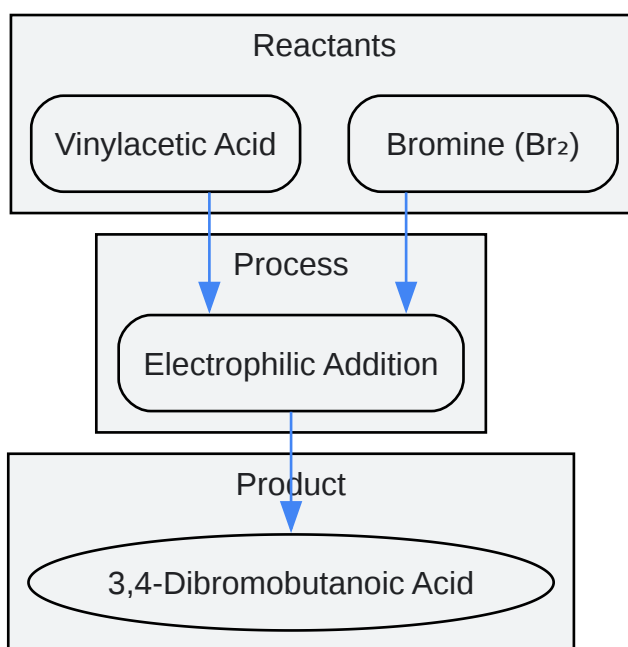
Procedure:

- Dissolve vinylacetic acid in an inert solvent in a round-bottom flask equipped with a dropping funnel and a magnetic stirrer. The reaction should be carried out in a well-ventilated fume hood.
- Cool the solution in an ice bath to control the temperature of the reaction.
- Slowly add a solution of bromine in the same inert solvent to the stirred vinylacetic acid solution. The disappearance of the reddish-brown color of bromine indicates its consumption.
- Continue the addition until a faint bromine color persists, indicating the completion of the reaction.
- Quench any excess bromine by adding a small amount of sodium thiosulfate solution.
- Separate the organic layer and wash it with water.
- Dry the organic layer over an anhydrous drying agent.
- Remove the solvent under reduced pressure to obtain the crude **3,4-Dibromobutanoic acid**.
- The product can be further purified by recrystallization or distillation under reduced pressure.

Note: This is a general guideline, and the specific reaction conditions, such as temperature, solvent, and purification method, may need to be optimized.

Synthesis Workflow

The synthesis of **3,4-Dibromobutanoic acid** from vinylacetic acid and bromine is a straightforward addition reaction.



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Caption: Synthesis of **3,4-Dibromobutanoic acid**.

Applications in Research and Development

3,4-Dibromobutanoic acid serves as a versatile building block in organic synthesis. The carboxylic acid moiety can be converted into esters, amides, or acid chlorides, while the bromine atoms act as effective leaving groups in nucleophilic substitution reactions.^[2] This bifunctionality makes it a valuable precursor for the synthesis of more complex molecules, including cyclic compounds like lactams and for extending carbon chains.^[2] Its potential applications lie in the development of novel pharmaceuticals and materials.

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